

# Application Notes and Protocols for Pigment Yellow 139 in Printing Inks

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## Compound of Interest

Compound Name: PIGMENT YELLOW 139

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These application notes provide a comprehensive overview of **Pigment Yellow 139** (PY 139), an isoindoline-based organic pigment, for its use in various printing ink formulations. This document details the pigment's physicochemical properties, performance characteristics, and provides standardized protocols for its evaluation. Starting-point formulations for several common ink systems are also included to facilitate research and development.

## Introduction to Pigment Yellow 139

**Pigment Yellow 139**, C.I. Name 56298, is a high-performance reddish-yellow pigment known for its excellent light and weather fastness, good heat stability, and high color strength.<sup>[1]</sup> Chemically, it is a derivative of isoindoline.<sup>[2][3][4]</sup> This pigment is virtually insoluble in most common solvents, a key characteristic for its application in printing inks.<sup>[2][3][4]</sup> PY 139 is available in various particle sizes, which influences its color characteristics, with non-transparent types exhibiting a stronger red light hue.<sup>[4]</sup> It is often used as a replacement for chrome yellow and can be blended with inorganic pigments.<sup>[4]</sup>

## Physicochemical and Performance Data

The inherent properties of **Pigment Yellow 139** make it a versatile choice for high-quality printing inks. Its performance data has been compiled from various sources and is summarized below.

**Table 1: Physicochemical Properties of Pigment Yellow 139**

Property	Value	Source(s)
C.I. Name	Pigment Yellow 139	[4]
C.I. Number	56298	[5]
CAS Number	36888-99-0	[5]
Chemical Class	Isoindoline	[5]
Molecular Formula	C <sub>16</sub> H <sub>9</sub> N <sub>5</sub> O <sub>6</sub>	[4]
Molecular Weight	367.27 g/mol	[4]
Density	1.5 - 1.8 g/cm <sup>3</sup>	[6][7]
Oil Absorption	35-50 g/100g	[5][6][8]
pH	5.0 - 8.0	[5][7]
Specific Surface Area	22-70 m <sup>2</sup> /g	[2][4]

**Table 2: Fastness and Resistance Properties of Pigment Yellow 139**

Property	Rating/Value	Source(s)
Light Fastness (BWS, 1-8)	6 - 8	[4][5][8][9]
Heat Resistance	200 - 260°C	[4][8][10]
Water Resistance (1-5)	4 - 5	[4][10]
Oil Resistance (1-5)	5	[4]
Acid Resistance (1-5)	5	[4][5]
Alkali Resistance (1-5)	4 - 5	[4][5]
Alcohol Resistance (1-5)	4 - 5	[4][5]
Migration Resistance (1-5)	5	[5][10]

(Note: Fastness properties are rated on a scale of 1 to 5 for resistance (5=excellent) and 1 to 8 for lightfastness (8=excellent), according to the Blue Wool Scale.)

## Applications in Printing Inks

**Pigment Yellow 139** is suitable for a wide array of printing ink systems due to its robust performance characteristics.[4] It is recommended for high-grade printing inks where lightfastness and durability are critical.

- **Offset Inks:** Its good dispersibility and rheological properties make it suitable for paste inks used in lithography.
- **Flexographic and Gravure Inks:** PY 139 is used in both solvent-based and water-based liquid inks for printing on various substrates, including flexible packaging.[9]
- **Screen Inks:** Its chemical resistance and opacity are advantageous in screen printing applications.
- **UV Curing Inks:** The pigment's stability allows it to be used in inks that are cured using ultraviolet radiation.[9]
- **Metal Decorative Inks:** Its excellent fastness properties are beneficial for inks used on metal surfaces.[10]

## Starting-Point Formulations

The following tables provide generalized starting-point formulations for various printing ink systems incorporating **Pigment Yellow 139**. These are intended as a basis for further research and optimization.

### Table 3: Example Formulation for Solvent-Based Gravure Ink

Component	Weight (%)
Pigment Yellow 139	10 - 20
Nitrocellulose/Polyamide Resin	15 - 25
Plasticizer (e.g., DOP)	2 - 5
Solvent (e.g., Ethanol/Ethyl Acetate blend)	50 - 70
Additives (e.g., wax, dispersant)	1 - 3

**Table 4: Example Formulation for Offset (Sheetfed) Ink**

Component	Weight (%)
Pigment Yellow 139	15 - 25
Hard Resin (e.g., phenolic modified rosin ester)	20 - 30
Varnish (e.g., linseed oil, alkyd resin)	30 - 40
Solvent (high boiling point mineral oil)	10 - 20
Driers and Additives	2 - 5

**Table 5: Example Formulation for Water-Based Flexographic Ink**

Component	Weight (%)
Pigment Yellow 139	12 - 18
Acrylic Resin Emulsion	40 - 50
Water	20 - 30
Co-solvent (e.g., glycol ether)	5 - 10
Additives (e.g., defoamer, wax emulsion)	2 - 5

**Table 6: Example Formulation for UV-Curing Screen Ink**

Component	Weight (%)
Pigment Yellow 139	15 - 20
Acrylated Oligomers (e.g., epoxy, urethane)	30 - 40
Monomers (e.g., TMPTA, HDDA)	25 - 35
Photoinitiator(s)	5 - 10
Additives (e.g., leveling agent, stabilizer)	1 - 4

## Experimental Protocols

The following are condensed protocols for evaluating the performance of **Pigment Yellow 139** in a printing ink formulation. These are based on established ISO and ASTM standards.

### Protocol 1: Pigment Dispersion and Ink Preparation

Objective: To achieve a stable and uniform dispersion of **Pigment Yellow 139** in the ink vehicle.

Methodology:

- Premixing: The pigment, a portion of the vehicle/resin, and solvent are combined in a high-speed disperser.
- Milling: The premix is then milled to reduce particle size and ensure uniform distribution. A bead mill or three-roll mill is typically used.
- Let-down: The milled concentrate is "let down" with the remaining vehicle, solvent, and additives under agitation.
- Quality Control: The final ink's viscosity, tack, and fineness of grind are measured to ensure they meet specifications.

### Protocol 2: Lightfastness Evaluation (Adapted from ASTM D3424)

Objective: To determine the resistance of the printed ink to fading upon exposure to light.

Methodology:

- **Sample Preparation:** A uniform layer of the ink is printed onto the desired substrate.
- **Blue Wool Scale:** A standard Blue Wool Scale is placed alongside the printed sample.
- **Exposure:** The sample and the Blue Wool Scale are exposed to a controlled light source (e.g., xenon arc lamp) under specified conditions of temperature and humidity.
- **Evaluation:** The fading of the printed sample is periodically compared to the fading of the Blue Wool Scale. The lightfastness rating is the number on the Blue Wool Scale that shows a similar degree of fading.

## Protocol 3: Chemical Resistance Assessment (Adapted from ISO 2836)

Objective: To evaluate the resistance of the printed ink to various chemicals.

Methodology:

- **Sample Preparation:** The ink is printed on the substrate and allowed to fully cure.
- **Application of Reagent:** A piece of filter paper is saturated with the test chemical (e.g., acid, alkali, solvent) and placed on the printed surface.
- **Contact Time:** The saturated filter paper is covered with a watch glass and left for a specified period.
- **Evaluation:** After the contact time, the filter paper is removed, and the print is examined for any signs of bleeding, discoloration, or degradation. The degree of change is rated on a 1-5 scale.

## Protocol 4: Heat Stability Test (Adapted from ISO 787-21)

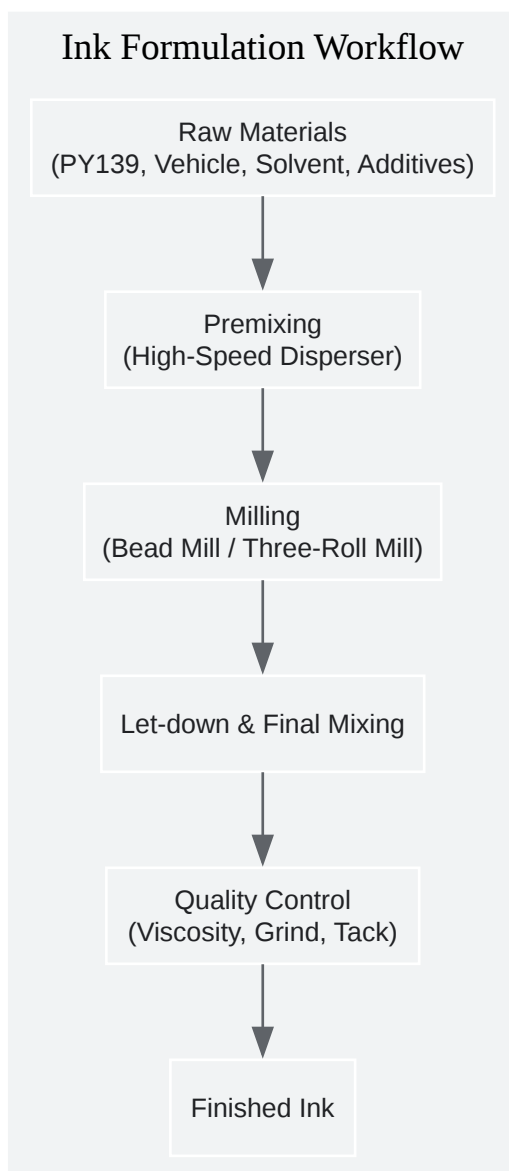
Objective: To assess the stability of the pigment's color at elevated temperatures.

#### Methodology:

- **Sample Preparation:** The pigmented ink is applied to a heat-resistant substrate.
- **Heating:** The sample is placed in a calibrated oven at a specified temperature for a defined duration (e.g., 200°C for 10 minutes).
- **Evaluation:** After cooling, the color of the heated sample is compared to an unheated control sample. The color difference ( $\Delta E$ ) is measured using a spectrophotometer. A significant color change indicates the limit of the pigment's heat stability.

## Visualizations

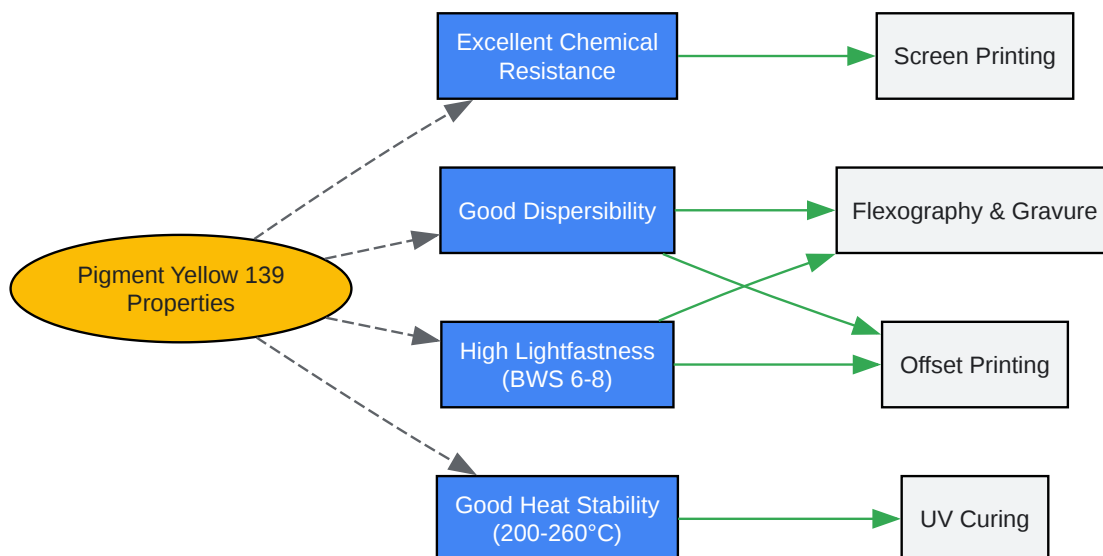
The following diagrams illustrate key workflows and relationships in the application of **Pigment Yellow 139**.



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Caption: Workflow for Printing Ink Formulation with PY139.





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Caption: Property-Application Relationship for PY139.

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